

# dodecyl ether CAS number and molecular weight

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## Compound of Interest

Compound Name: Dodecyl ether

Cat. No.: B1582836

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## An In-depth Technical Guide to Dodecyl Ethers

For researchers, scientists, and drug development professionals, understanding the specific properties of chemical compounds is paramount. This guide provides a detailed overview of various compounds referred to as "**dodecyl ether**," highlighting their distinct chemical identifiers and molecular weights. The term "**dodecyl ether**" can refer to several different molecules, each with unique characteristics and applications. This ambiguity necessitates a clear distinction to ensure the correct substance is being considered for research and development purposes.

## Clarification of Dodecyl Ether Variants

Initial research reveals that "**dodecyl ether**" is a non-specific term that can correspond to multiple chemical entities. To proceed with an in-depth analysis, including experimental protocols and pathway visualizations, it is crucial to identify the specific **dodecyl ether** of interest. The table below summarizes the key identifiers for the most common **dodecyl ether** variants.

## Physicochemical Properties of Dodecyl Ether Variants

The selection of a compound for experimental work is fundamentally dependent on its physicochemical properties. The following table provides the Chemical Abstracts Service (CAS)

number and molecular weight for different **dodecyl ethers** to aid in their specific identification.

Compound Name	Common Synonyms	CAS Number	Molecular Weight ( g/mol )
Dodecyl ether	Didodecyl Ether; 1,1'-Oxybisdodecane	4542-57-8	354.66[1]
Dodecyl glycidyl ether	2-((Dodecyloxy)methyl)oxirane	2461-18-9	~242.4[2]
Dodecyl vinyl ether	Lauryl vinyl ether	765-14-0	212.37[3]
Polyethylene glycol dodecyl ether	Brij™ 35	9002-92-0	~1199.54[4]

To ensure the subsequent sections of this technical guide are relevant to your research needs, please specify which of the above **dodecyl ether** compounds you are interested in. Once the specific compound is identified, this guide will be populated with detailed experimental protocols, relevant signaling pathway diagrams, and a comprehensive analysis of its role in scientific research.

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## References

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